

Proper Disposal of 2-[(2-Chlorophenyl)amino]acetic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-[(2-Chlorophenyl)amino]acetic acid

Cat. No.: B1347311

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For Researchers, Scientists, and Drug Development Professionals

The safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the proper disposal of **2-[(2-Chlorophenyl)amino]acetic acid**, a halogenated organic compound. Adherence to these procedures is mandatory to ensure the safety of laboratory personnel and to comply with environmental regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **2-[(2-Chlorophenyl)amino]acetic acid**. This compound is classified as a skin, eye, and respiratory irritant[1].

Personal Protective Equipment (PPE):

A thorough risk assessment should be conducted before handling this substance. The following PPE is mandatory:

Protection Type	Specific Recommendations	Source/Standard
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[1][2]	General Laboratory Practice
Body Protection	A laboratory coat or other suitable protective clothing to prevent skin contact.[1]	General Laboratory Practice
Respiratory Protection	If dusts or aerosols are likely to be generated, a NIOSH-approved respirator is required.[1][2]	NIOSH/CEN Approved

Engineering Controls:

All handling of **2-[(2-Chlorophenyl)amino]acetic acid** should be performed in a well-ventilated area, preferably within a certified chemical fume hood. An eyewash station and safety shower must be readily accessible[1].

Step-by-Step Disposal Protocol

In-lab treatment, such as neutralization for sewer disposal, is not recommended for this halogenated organic compound[1]. The primary and required disposal route is through a licensed hazardous waste facility.

1. Waste Identification and Segregation:

- Classification: **2-[(2-Chlorophenyl)amino]acetic acid** is a halogenated organic compound.
- Segregation: It is crucial to segregate this waste from non-halogenated chemical waste. Do not mix with other waste streams unless compatibility has been confirmed to avoid

dangerous reactions.[1]

2. Waste Collection and Containerization:

- Solid Waste: Collect solid **2-[(2-Chlorophenyl)amino]acetic acid** waste in a dedicated, properly labeled, and sealable container that is chemically compatible with the substance[1][2].
- Liquid Waste (Solutions): If the compound is in a solution, collect it in a designated, leak-proof, and clearly labeled waste container specifically for halogenated organic liquids[1].
- Contaminated Materials: Any materials contaminated with this chemical, such as gloves, absorbent paper, and empty containers, must also be collected and treated as hazardous waste[2].
- Container Integrity: Ensure waste containers are in good condition, free of leaks, and any residue on the outside is cleaned. The original chemical container is often the best choice for its waste.[3]

3. Labeling:

- Clear Identification: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**2-[(2-Chlorophenyl)amino]acetic acid**".
- Hazard Communication: Include appropriate hazard symbols (e.g., irritant).

4. Storage:

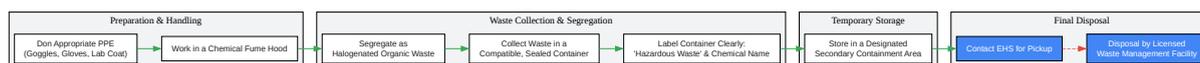
- Secure Location: Store the sealed and labeled waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Limited Accumulation: Do not accumulate large quantities of waste. Arrange for timely pickup by your institution's environmental health and safety (EHS) office or a licensed waste disposal contractor.[1]

5. Arranging for Final Disposal:

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste[1].
- Licensed Contractor: The disposal must be handled by a licensed professional waste disposal service or an approved waste disposal plant[4][5][6]. Under no circumstances should this compound be discharged into the sanitary sewer system or disposed of as general solid waste[1].

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-[(2-Chlorophenyl)amino]acetic acid**.



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